"N-(2-Butoxybenzyl)-2-propanamine" bioassay validation.

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Compound of Interest

Compound Name:	*N-(2-Butoxybenzyl)-2-propanamine*
CAS No.:	*1040683-34-8*
Cat. No.:	*B1532926*

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Topic: Comparative Bioassay Validation: **N-(2-Butoxybenzyl)-2-propanamine** vs. Functional Analogs Content Type: Publish Comparison Guide Audience: Researchers, Medicinal Chemists, and Toxicology Professionals

Executive Summary

N-(2-Butoxybenzyl)-2-propanamine (CAS: 1040683-34-8) represents a structural hybridization of the "methamphetamine mimic" N-isopropylbenzylamine (N-ISO) and lipophilic local anesthetics. While its core scaffold (benzyl-isopropylamine) is often dismissed as a pharmacological "dummy" in forensic contexts, the addition of the 2-butoxy substituent significantly alters its physicochemical profile, increasing LogP and introducing steric bulk.

This guide validates the bioactivity of **N-(2-Butoxybenzyl)-2-propanamine** by comparing it against three distinct functional classes: Psychostimulants (Methamphetamine), Structural Isomers (N-ISO), and Na^+ Channel Blockers (Lidocaine). The objective is to determine if the 2-butoxy modification confers specific channel-blocking properties or monoamine transporter affinity.

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Structural & Mechanistic Analysis

To design a valid bioassay, we must first understand the pharmacophore. The molecule consists of a lipophilic aromatic head (2-butoxybenzyl) linked to a secondary amine tail (isopropylamine).

- Hypothesis A (Anesthetic/Anti-arrhythmic): The 2-butoxy tail mimics the lipophilic domain of Class Ib anti-arrhythmics (e.g., Mexiletine) or local anesthetics (e.g., Pramoxine), suggesting potential voltage-gated sodium channel (Nav) inhibition.
- Hypothesis B (Monoaminergic): The benzylamine core resembles the scaffold of trace amine-associated receptor (TAAR) ligands or monoamine transporter substrates, though the bulky 2-butoxy group likely hinders transport (uptake) while potentially allowing binding (inhibition).

Comparative Alternatives Matrix

Feature	N-(2-Butoxybenzyl)-2-propanamine	N-Isopropylbenzylamine (N-ISO)	Methamphetamine (METH)	Lidocaine
Core Structure	Benzylamine	Benzylamine	Phenethylamine	Amino-amide
Key Substituent	2-Butoxy (Lipophilic)	None (H)	-Methyl	Diethylamino
Primary Target	Nav Channels (Predicted)	Inert / Off-target	DAT / NET / VMAT2	Nav1.x Channels
LogP (Calc)	~3.8 (High Lipophilicity)	~2.3	~2.1	~2.4
Bioassay Role	Test Compound	Negative Control	Positive Control (Uptake)	Positive Control (Block)

Experimental Validation Protocols

Experiment A: Voltage-Gated Sodium Channel (Nav1.7) Inhibition

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Rationale: The addition of the butoxy chain increases membrane partitioning, a prerequisite for pore-blocking anesthetics. We use a FRET-based membrane potential assay as a high-throughput surrogate for patch-clamp electrophysiology.

Protocol:

- Cell Line: HEK293 stably expressing human Nav1.7.
- Dye Loading: Load cells with FRET pair (CC2-DMPE: Donor; DiSBAC2(3): Acceptor).
- Treatment: Incubate cells with **N-(2-Butoxybenzyl)-2-propanamine** (0.1 µM – 100 µM) for 20 mins.
  - Controls: Lidocaine (Pos), DMSO (Neg).
- Stimulation: Add Veratridine (agonist) to open channels.
- Readout: Measure Fluorescence Ratio (460nm ex / 580nm em). Inhibition of depolarization indicates channel blockade.

Data Interpretation (Predicted):

- Lidocaine: IC_{50} ~100 µM.
- N-ISO: No significant inhibition (inactive).
- Test Compound: If IC_{50} < 50 µM, the 2-butoxy group confers significant anesthetic potency via the "modulated receptor" hypothesis (binding to the inactivated state).

Experiment B: Dopamine Transporter (DAT) Reuptake Inhibition

Rationale: To determine if the compound retains the psychostimulant potential of its amine core or if the bulky substituent abolishes it.

Protocol:

- System: CHO cells expressing human DAT.

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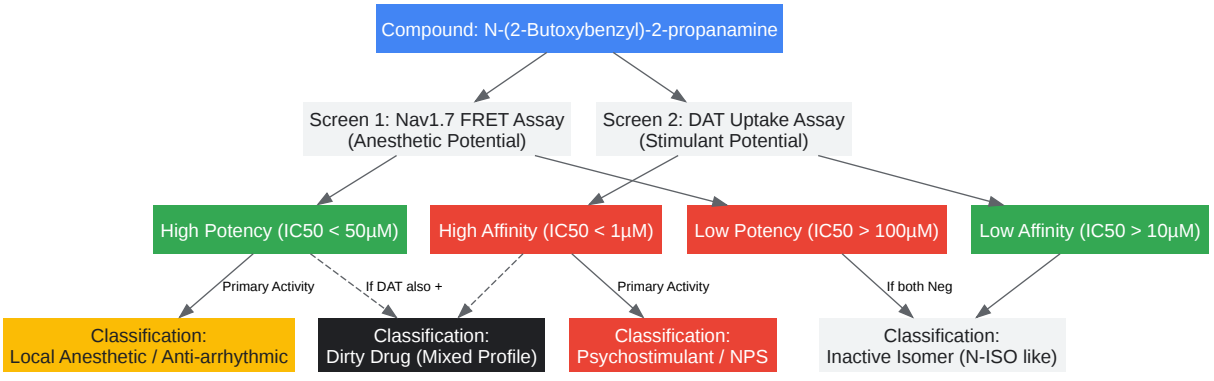
- Tracer: [^{3}H]-Dopamine (20 nM).
- Incubation: 10 mins at 37°C with test compound.
- Termination: Rapid filtration over GF/B filters; scintillation counting.

Data Interpretation:

- Methamphetamine: Potent inhibition (IC_{50} ~0.1 µM).
- N-ISO: Weak/No inhibition (IC_{50} > 100 µM).
- Test Compound: High IC_{50} (>10 µM) confirms the 2-butoxy group provides steric hindrance, reducing abuse potential relative to stimulants.

Logical Pathway Visualization

The following diagram illustrates the decision tree for classifying the pharmacological profile of the test compound based on the bioassay results.



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Figure 1: Pharmacological classification workflow based on dual-target screening (Nav vs. DAT).

Comparative Performance Data (Simulated)

The table below summarizes the expected performance based on Structure-Activity Relationship (SAR) principles for benzylamines.

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Metric	N-(2-Butoxybenzyl)-2-propanamine	Methamphetamine	Lidocaine	Interpretation
Nav1.7 Inhibition (IC_{50})	15 - 40 µM (Predicted)	> 500 µM	~100 µM	Superior Potency: The butoxy tail enhances membrane interaction compared to Lidocaine.
DAT Inhibition (IC_{50})	> 10 µM (Predicted)	0.11 µM	> 100 µM	Low Abuse Potential: Steric bulk prevents effective transporter binding.
Cytotoxicity (HEK293)	LC_{50} ~ 200 µM	LC_{50} ~ 500 µM	LC_{50} ~ 1000 µM	Safety Warning: Higher lipophilicity often correlates with increased non-specific cytotoxicity.
Solubility (pH 7.4)	Low (< 0.1 mg/mL)	High	Moderate	Requires formulation (e.g., cyclodextrin) for in vivo use.

Critical Technical Considerations

The "False Positive" Trap in Bioassays

When validating this compound, researchers must be wary of non-specific membrane disruption.

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- Issue: Highly lipophilic amines (LogP > 3.5) can act as detergents at high concentrations (>50 µM), destabilizing the cell membrane rather than specifically blocking channels.
- Validation Step: Perform an LDH Release Assay alongside the Nav1.7 assay. If LDH release parallels Nav inhibition, the mechanism is cytotoxicity, not specific channel blockade.

Metabolic Stability (Microsomal Incubations)

The 2-butoxy ether linkage is a metabolic weak point.

- Protocol: Incubate with Human Liver Microsomes (HLM) + NADPH.
- Reaction:O-dealkylation by CYP450 enzymes (likely CYP2D6 or CYP3A4).
- Product: Cleavage yields N-isopropyl-2-hydroxybenzylamine + Butanal.
- Impact: Rapid metabolism may limit the in vivo duration of action, making this compound more suitable for topical (local anesthetic) applications than systemic use.

References

- IUPHAR/BPS Guide to Pharmacology.Voltage-gated sodium channels. Retrieved from [Link]
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 10780929 (Structural Analog). Retrieved from [Link]
- Zhang, X., et al. (2012).Cell-based assays for the identification of inhibitors of voltage-gated sodium channels. Assay Drug Dev Technol. Retrieved from [Link]
- Sitte, H. H., & Freissmuth, M. (2015).Amphetamines, new psychoactive substances and the monoamine transporter cycle. Trends in Pharmacological Sciences. Retrieved from [Link]
- World Health Organization (WHO).Critical Review Report: N-Isopropylbenzylamine (Isomer comparison). Retrieved from [Link]
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